

# Application Notes and Protocols: Preparation of Quinaldine Red Stock Solutions

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## Compound of Interest

Compound Name: Quinaldine Red

Cat. No.: B093502

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## Introduction

**Quinaldine Red** is a versatile cationic dye utilized in various laboratory applications. It is perhaps best known as a pH indicator, exhibiting a distinct color change from colorless to red in the pH range of 1.0 to 2.2.<sup>[1][2]</sup> This property makes it a valuable tool for acid-base titrations, particularly in non-aqueous systems.<sup>[1]</sup> Beyond its role as an indicator, **Quinaldine Red** also serves as a fluorescent probe for detecting proteins and nucleic acids, and as an agent in bleaching processes.<sup>[1][2]</sup> Its chemical name is 2-(p-Dimethylaminostyryl) quinoline ethiodide, and it typically appears as a dark green powder with a metallic luster. This document provides a comprehensive guide to preparing **Quinaldine Red** stock solutions for various research and developmental applications.

## Quantitative Data Summary

A summary of the key quantitative data for **Quinaldine Red** is presented in the table below for easy reference.

Property	Value	Source(s)
Molecular Formula	C <sub>21</sub> H <sub>23</sub> IN <sub>2</sub>	
Molecular Weight	430.33 g/mol	
Appearance	Dark green to black powder or crystals	
Solubility	Sparingly soluble in water; freely soluble in ethanol and methanol.	
pH Range for Color Change	1.0 - 2.2	
Color Change	Colorless to Red	
pKa	2.63	
Melting Point	240 °C (464 °F)	
Absorption Maximum (λ <sub>max</sub> )	527 - 533 nm (in ethanol)	

## Experimental Protocol: Preparation of a 0.1% (w/v) Quinaldine Red Stock Solution

This protocol details the steps for preparing a 100 mL stock solution of 0.1% (w/v) **Quinaldine Red**, a common concentration for use as a pH indicator.

### Materials and Equipment

- **Quinaldine Red** powder (C<sub>21</sub>H<sub>23</sub>IN<sub>2</sub>)
- Methanol (CH<sub>3</sub>OH) or 95% Ethanol (C<sub>2</sub>H<sub>5</sub>OH)
- 100 mL volumetric flask
- Analytical balance
- Weighing paper or boat

- Spatula
- Funnel
- Beaker
- Magnetic stirrer and stir bar (optional)
- Wash bottle with the chosen solvent
- Personal Protective Equipment (PPE): safety goggles, lab coat, and gloves

## Step-by-Step Procedure

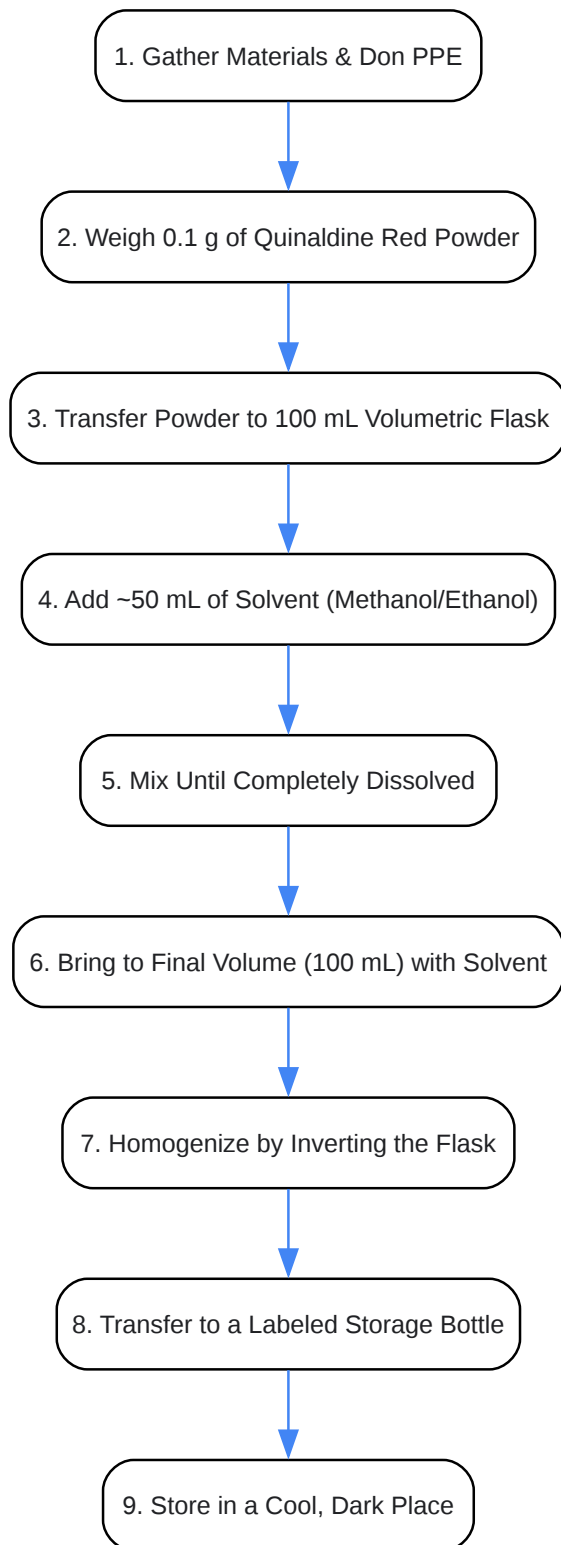
- **Safety First:** Before starting, consult the Safety Data Sheet (SDS) for **Quinaldine Red** and the chosen solvent. **Quinaldine Red** may cause eye irritation, and the solvents are flammable. Perform all steps in a well-ventilated area or a fume hood. Wear appropriate PPE.
- **Weighing the Quinaldine Red:** Accurately weigh 0.1 g of **Quinaldine Red** powder using an analytical balance.
- **Initial Dissolving:** Place a funnel in the neck of the 100 mL volumetric flask. Carefully transfer the weighed **Quinaldine Red** powder through the funnel into the flask. Add approximately 50 mL of the selected solvent (methanol or ethanol) to the volumetric flask.
- **Complete Dissolution:** Swirl the flask gently to dissolve the powder. A magnetic stirrer can be used for more efficient mixing. The solution will appear purple upon dissolution. Continue mixing until all the solid has completely dissolved.
- **Bringing to Volume:** Once the **Quinaldine Red** is fully dissolved, carefully add more of the solvent to the volumetric flask until the bottom of the meniscus reaches the 100 mL calibration mark.
- **Final Mixing:** Cap the volumetric flask and invert it several times to ensure the solution is homogeneous.

- Storage: Transfer the prepared solution to a clearly labeled, tightly sealed storage bottle. Store in a cool, dark place to protect it from light, as **Quinaldine Red** can be light-sensitive.

## Experimental Workflow Diagram

The following diagram illustrates the step-by-step workflow for preparing the **Quinaldine Red** stock solution.

## Workflow for Quinaldine Red Stock Solution Preparation

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## References

- 1. Chrominfo: Preparation of quinaldine red indicator solution [chrominfo.blogspot.com]
- 2. Quinaldine red - Wikipedia [en.wikipedia.org]
- To cite this document: BenchChem. [Application Notes and Protocols: Preparation of Quinaldine Red Stock Solutions]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b093502#step-by-step-guide-for-preparing-quinaldine-red-stock-solutions]

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